

Navigating the Safe Handling of Boc-Lys(Ac)-OH: A Technical Guide

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Compound of Interest

Compound Name: **Boc-Lys(Ac)-OH**

Cat. No.: **B558173**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling protocols for $\text{Na}^{\alpha}\text{-Boc-}\text{N}^{\varepsilon}\text{-acetyl-L-lysine}$ (**Boc-Lys(Ac)-OH**), a key building block in peptide synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and maintaining the integrity of research outcomes. While **Boc-Lys(Ac)-OH** is not classified as a hazardous substance, prudent laboratory practices are essential when handling any chemical reagent.

Chemical and Physical Properties

Boc-Lys(Ac)-OH is a white to off-white crystalline powder.^[1] A summary of its key physical and chemical properties is provided below.

| Property | Value | References |
|---------------------|--|------------|
| Synonyms | N- α -t.-Boc-N- ϵ -acetyl-L-lysine, Boc-N ϵ -acetyl-L-lysine | [2] |
| CAS Number | 6404-26-8 | [1] |
| Molecular Formula | C13H24N2O5 | [1][3] |
| Molecular Weight | 288.34 g/mol | [1][3] |
| Appearance | White to off-white powder/solid | [1][4] |
| Melting Point | 131-140 °C | [1][5] |
| Purity | \geq 98% | [1] |
| Storage Temperature | 0-8 °C; 2-30 °C is also mentioned | [1][5] |
| Solubility | Soluble in DMF, Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone | [4] |

Toxicological Data and Hazard Identification

Current safety data sheets indicate that **Boc-Lys(Ac)-OH** is not classified as a hazardous substance.[6] However, as with all chemicals, it should be handled with care. Some sources suggest it may cause skin and eye irritation.[4]

Hazard Statements:

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Detailed toxicological studies with specific LD50 values are not readily available in the public domain. Therefore, treating the compound with a high degree of caution is recommended.

Safe Handling and Storage Protocols

Proper handling and storage are critical to ensure the stability of **Boc-Lys(Ac)-OH** and the safety of laboratory personnel.

Handling

- Ventilation: Use in a well-ventilated area. Provide appropriate exhaust ventilation at places where dust is formed.[7][8]
- Avoid Dust Formation: Minimize the generation of dust.[7][8][9]
- Personal Contact: Avoid contact with skin, eyes, and clothing.[10]
- Hygiene: Practice good industrial hygiene. Wash hands before breaks and at the end of the workday.[5][9][10]

Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[8][10]
- Temperature: Store in a cool place, with recommended temperatures between 0-8°C.[1][5]
Some sources also indicate storage at 2-30°C is acceptable.
- Incompatibilities: Avoid strong oxidizing agents.[11][12]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Boc-Lys(Ac)-OH**:

| PPE | Specification | References |
|------------------------|--|---|
| Eye/Face Protection | Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles. | [7] [8] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber). Handle with gloves, which must be inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. | [7] [8] |
| Body Protection | Laboratory coat. Choose body protection according to the amount and concentration of the dangerous substance at the workplace. | [7] [8] |
| Respiratory Protection | For nuisance levels of dust, use a type N95 (US) or type P1 (EN 143) dust mask. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). | [7] [8] |

First Aid Measures

In the event of exposure, follow these first aid protocols:

| Exposure Route | First Aid Procedure | References |
|----------------|---|-------------|
| Inhalation | Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. | [7][9][10] |
| Skin Contact | Wash off with soap and plenty of water. Consult a physician in case of irritation. | [7][9][10] |
| Eye Contact | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. | [9][10][13] |
| Ingestion | Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. | [7][10] |

Accidental Release and Disposal

Accidental Release

- Use personal protective equipment.[8][9]
- Avoid dust formation.[7][8][9]
- Sweep up and shovel.[7]
- Do not let the product enter drains.[7][9]
- Keep in suitable, closed containers for disposal.[7]

Disposal

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[11] Dispose of unused product in a suitable, closed container.[7] Contaminated packaging should be disposed of as unused product.[7]

Fire-Fighting Measures

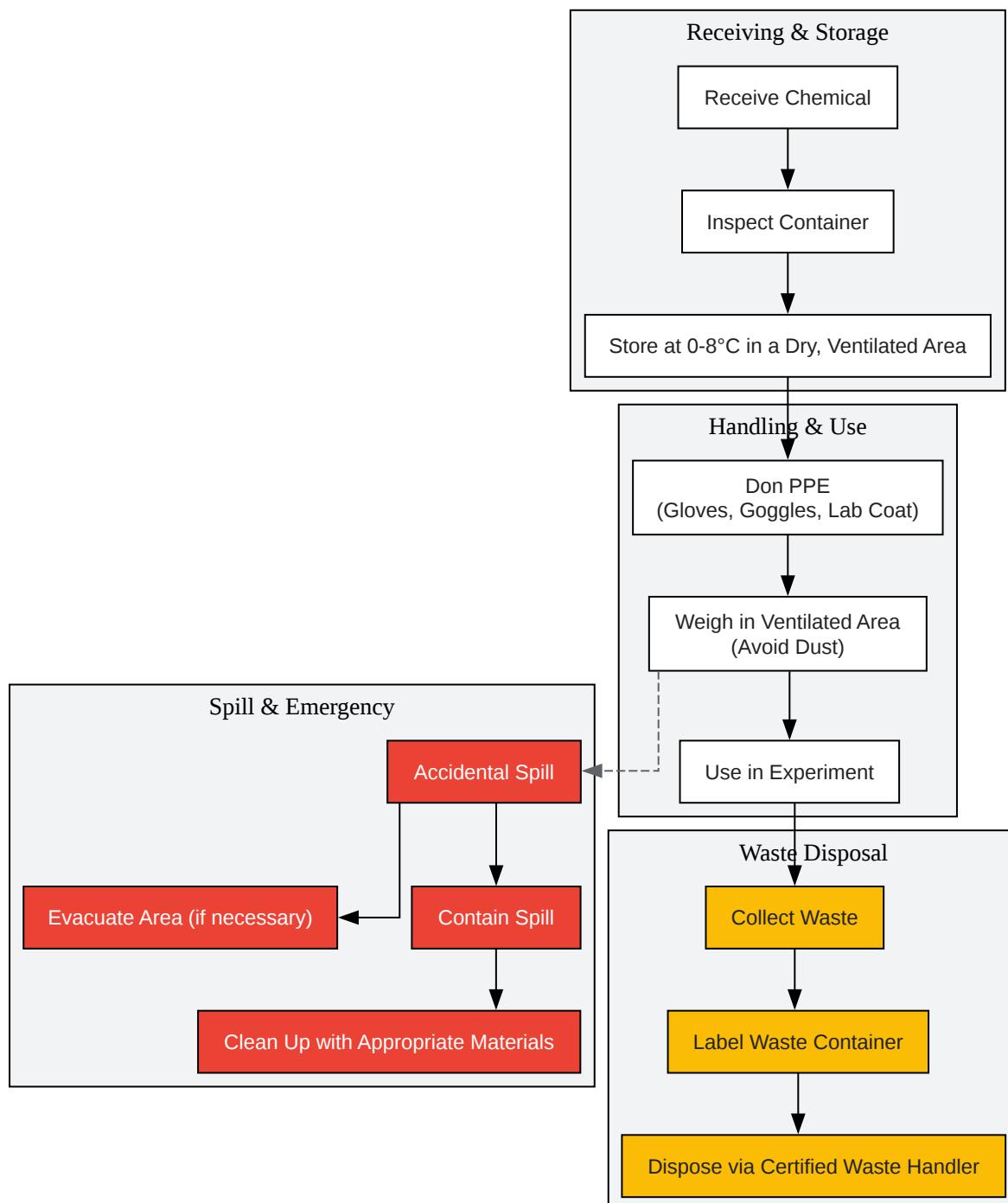
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][10]
- Special Hazards: Hazardous decomposition products formed under fire conditions include carbon oxides and nitrogen oxides (NOx).[7][11]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [7][10]

Experimental Protocols and Data Presentation

Detailed experimental protocols for the toxicological and safety testing of **Boc-Lys(Ac)-OH** are not publicly available in the cited literature. The information presented in this guide is a synthesis of data from publicly accessible Safety Data Sheets and product information pages.

Mandatory Visualization: Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Boc-Lys(Ac)-OH** in a laboratory setting.

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